

physical properties of 5-Methylindan (melting point, boiling point)

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Compound of Interest

Compound Name: 5-Methylindan

Cat. No.: B054010

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Technical Data Sheet: 5-Methylindan

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed overview of the known physical properties of **5-Methylindan**, with a specific focus on its melting and boiling points.

Physical Properties of 5-Methylindan

5-Methylindan, also known as 2,3-dihydro-5-methyl-1H-indene, is an aromatic hydrocarbon. Its physical properties have been reported in various sources, with some discrepancies in the observed values. These variations can arise from different experimental conditions and sample purities.

Quantitative Data Summary

The following table summarizes the reported melting and boiling points for **5-Methylindan** from various sources.

Physical Property	Value	Conditions	Source
Melting Point	57-59 °C	Not Specified	[1]
-93 °C	Not Specified	[2]	
Boiling Point	202.00 °C	@ 760.00 mm Hg	[3]
204.15 °C	Rough Estimate	[1]	
110.6 °C	Not Specified	[2]	
201.1 °C	@ 740.5 mm Hg	[4]	

It is important to note the significant variation in the reported melting points, which may suggest the data corresponds to different isomers or levels of purity. The boiling points are more consistent, with most values falling within the 201-205 °C range at or near standard atmospheric pressure.

Experimental Protocols

Detailed experimental protocols for the determination of the specific melting and boiling points cited above are not provided in the source literature. However, standard laboratory procedures for these measurements are well-established.

General Melting Point Determination (Capillary Method):

- A small, dry sample of the crystalline substance is packed into a thin-walled capillary tube.
- The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer or a digital temperature sensor.
- The sample is heated at a slow, controlled rate.
- The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted.

General Boiling Point Determination (Distillation Method):

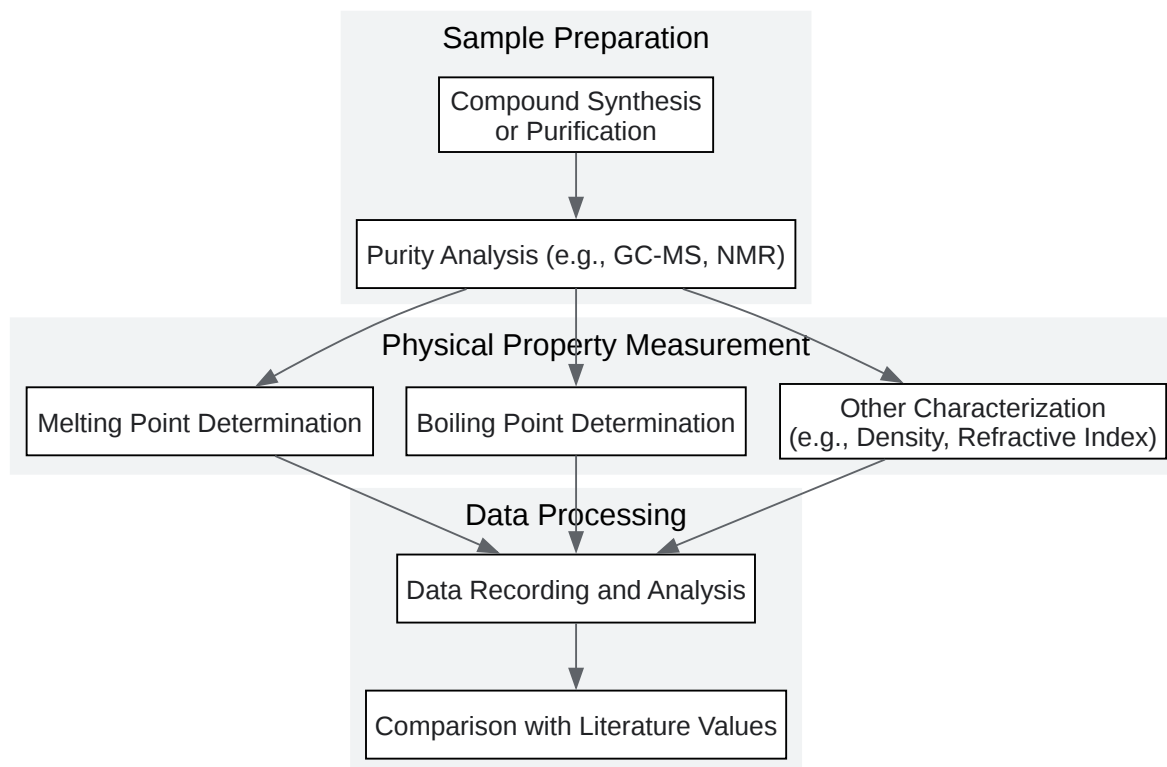
- The liquid sample is placed in a distillation flask.

- A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
- The flask is heated to bring the liquid to a boil.
- The temperature at which the vapor and liquid are in equilibrium, as indicated by a stable temperature reading on the thermometer while the liquid is distilling, is recorded as the boiling point. The atmospheric pressure is also recorded.

Logical Workflow

The following diagram illustrates a generalized workflow for the characterization of a chemical compound's physical properties.

Generalized Workflow for Physical Property Determination



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Caption: Workflow for Physical Property Characterization.

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References

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